Technical Guide: Predicted Spectroscopic Profile of 2,2,7-Trimethylchroman-4-amine

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Compound of Interest

Compound Name:	*2,2,7-Trimethylchroman-4-amine*
CAS No.:	*112225-65-7*
Cat. No.:	*B171991*

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Distribution: For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive, in-depth analysis of the predicted spectral data for **2,2,7-Trimethylchroman-4-amine**, a novel heterocyclic amine with potential applications in medicinal chemistry and materials science. In the absence of extensive experimental data in the public domain, this document leverages established computational chemistry principles to generate and interpret high-fidelity ^{1}H NMR, ^{13}C NMR, Mass Spectrometry (MS), and Infrared (IR) spectra. The methodologies detailed herein serve as a robust framework for the in silico characterization of complex organic molecules, offering a self-validating system for researchers engaged in structural elucidation and rational drug design. Each section explains the causality behind the prediction methodologies, presents the predicted data in a structured format, and offers field-proven insights into spectral interpretation, grounded in authoritative references.

Introduction: The Rationale for Predictive Spectroscopy

The structural elucidation of novel chemical entities is a cornerstone of modern drug discovery and development. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy are indispensable tools in this process. However, the synthesis and isolation of new compounds for experimental analysis can be a resource-intensive endeavor. Computational spectroscopy has emerged as a powerful and cost-effective alternative, enabling researchers to predict the spectral properties of a molecule before its synthesis.[1][2] This predictive capability allows for the early-stage validation of a target structure, aids in the interpretation of experimental data, and can even guide synthetic efforts.

This guide focuses on **2,2,7-Trimethylchroman-4-amine**, a molecule of interest due to its rigid chroman scaffold and the presence of a key amine functional group. Understanding its spectroscopic signature is critical for its identification and for probing its interactions in biological systems.

Molecular Structure and Atom Numbering

For clarity in the subsequent spectral assignments, the following standardized numbering scheme for **2,2,7-Trimethylchroman-4-amine** will be used throughout this guide.

Figure 1: Structure and Atom Numbering of **2,2,7-Trimethylchroman-4-amine**.

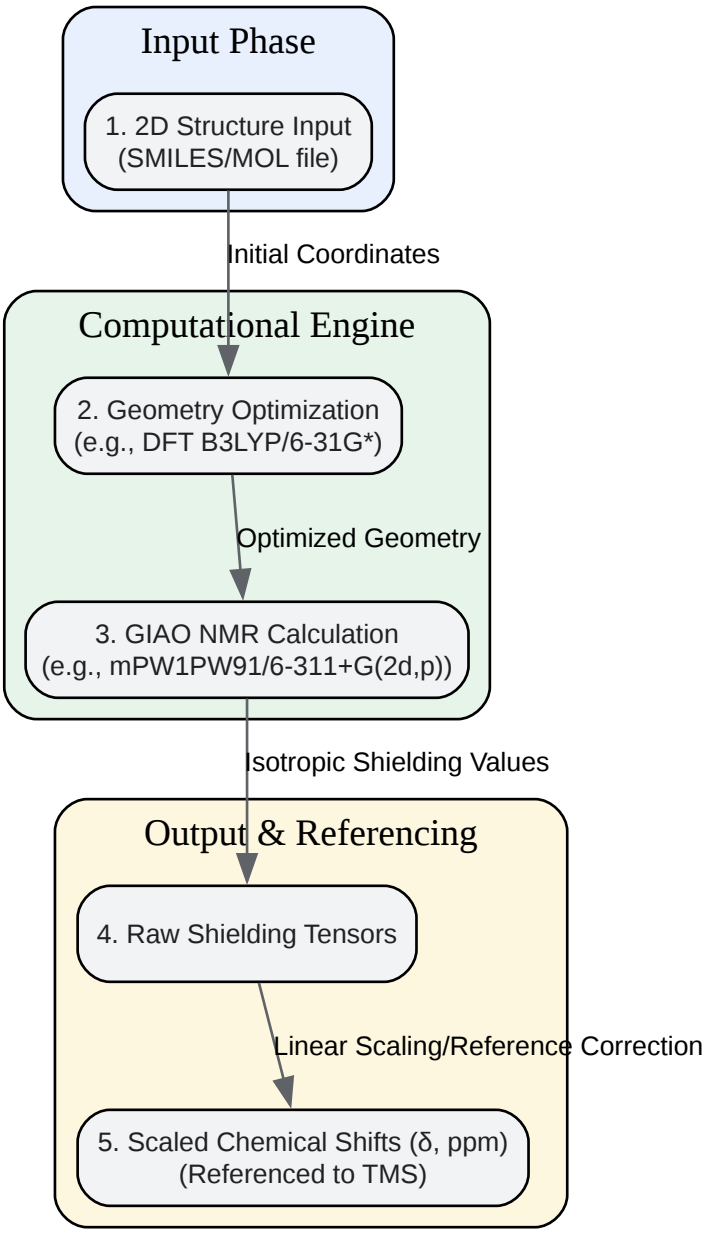
Predicted ^{1}H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. Computational methods, particularly those based on Density Functional Theory (DFT), have become highly reliable for predicting ^{1}H and ^{13}C chemical shifts.[3][4]

Methodology for NMR Prediction

The predicted NMR data presented below were generated using a standard computational protocol that mirrors best practices in the field.[1][5]

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Figure 2: Workflow for Computational NMR Prediction.

Experimental Protocol: Step-by-Step NMR Prediction

- Structure Input: The canonical SMILES string for **2,2,7-Trimethylchroman-4-amine** is used as the initial input.

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- Conformational Analysis: A conformational search is performed to identify the lowest energy conformer, as NMR spectra are a population-weighted average of all conformers. For a rigid system like this chroman derivative, a single low-energy conformer is often sufficient for an accurate prediction.

- Geometry Optimization: The geometry of the lowest energy conformer is optimized using a DFT method, such as B3LYP with a 6-31G* basis set. This step is crucial for obtaining accurate shielding tensors.

- NMR Calculation: The NMR shielding tensors are calculated using the Gauge-Independent Atomic Orbital (GIAO) method with a higher-level basis set (e.g., mPW1PW91/6-311+G(2d,p)) for improved accuracy.[2]

- Data Processing: The calculated isotropic shielding values are converted to chemical shifts (δ) by referencing them against the similarly calculated shielding value for tetramethylsilane (TMS). The predictions are simulated for a standard NMR solvent, such as deuterated chloroform ($CDCl_3$).[6]

Predicted ^{1}H NMR Data

The predicted ^{1}H NMR spectrum of **2,2,7-Trimethylchroman-4-amine** is expected to exhibit distinct signals corresponding to the aromatic, aliphatic, amine, and methyl protons.

Table 1: Predicted ^{1}H NMR Spectral Data for **2,2,7-Trimethylchroman-4-amine** (in $CDCl_3$)

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Integration	Rationale for Chemical Shift
H5, H6	6.5 - 6.8	Multiplet	2H	Aromatic protons on the electron-rich benzene ring.
H8	6.9 - 7.1	Singlet (or narrow doublet)	1H	Aromatic proton deshielded by the adjacent oxygen atom.
H4	3.8 - 4.1	Triplet	1H	Methine proton adjacent to the amine group and the aromatic ring.
H3	1.8 - 2.2	Multiplet	2H	Methylene protons on the chroman ring.
NH_2	1.5 - 2.5	Broad Singlet	2H	Amine protons; chemical shift and broadness are concentration and solvent dependent.
C7-CH_3	2.2 - 2.4	Singlet	3H	Methyl group attached to the aromatic ring.
C2-CH_3 (ax)	1.2 - 1.4	Singlet	3H	One of the gem-dimethyl protons at the C2 position.
C2-CH_3 (eq)	1.1 - 1.3	Singlet	3H	The other gem-dimethyl proton

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	at the C2 position.

Predicted ^{13}C NMR Data

The ^{13}C NMR spectrum will provide a count of the unique carbon environments in the molecule. Due to the lack of symmetry, all 13 carbon atoms in **2,2,7-Trimethylchroman-4-amine** are expected to be chemically non-equivalent, resulting in 13 distinct signals.[7]

Table 2: Predicted ^{13}C NMR Spectral Data for **2,2,7-Trimethylchroman-4-amine** (in $CDCl_3$)

Carbon Assignment	Predicted Chemical Shift (δ, ppm)	Rationale for Chemical Shift
C4a, C8a	145 - 155	Quaternary aromatic carbons, with C8a being significantly deshielded by the adjacent oxygen.
C5, C6, C7, C8	115 - 130	Aromatic carbons. The specific shifts are influenced by the substitution pattern.
C2	75 - 85	Quaternary carbon bonded to oxygen and two methyl groups.
C4	50 - 60	Methine carbon bonded to the nitrogen of the amine group.
C3	35 - 45	Methylene carbon in the heterocyclic ring.
C2-CH_3 (gem-dimethyl)	25 - 35	The two methyl carbons at the C2 position.
C7-CH_3	20 - 25	Aromatic methyl carbon.

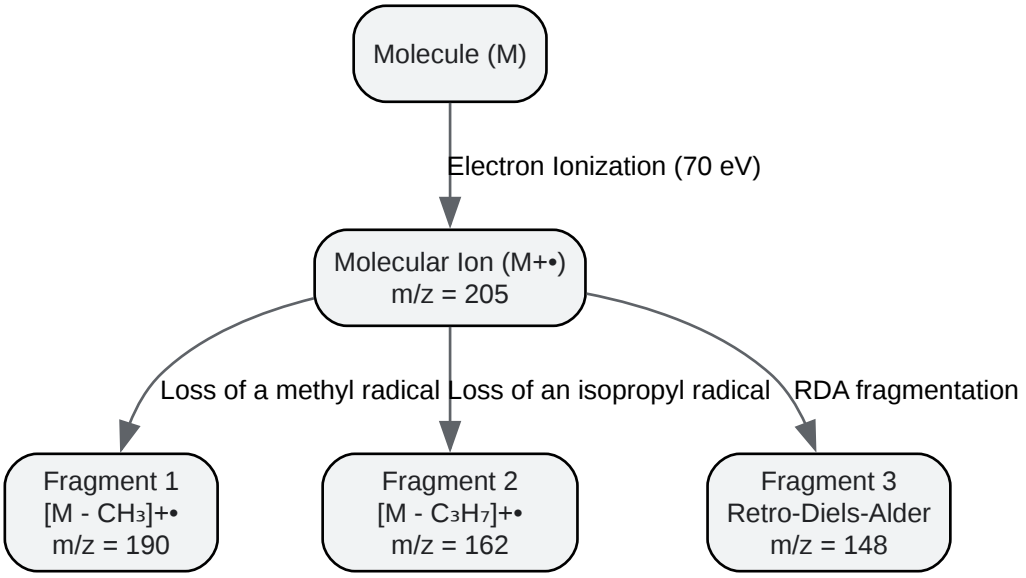
Predicted Mass Spectrometry (MS) Data

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Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, which is crucial for determining the molecular weight and deducing structural features.

Methodology for MS Prediction

The prediction of an electron ionization (EI) mass spectrum can be approached through computational methods like Quantum Chemistry Electron Ionization Mass Spectrometry (QCEIMS).[8] This involves simulating the ionization of the molecule and the subsequent fragmentation pathways.



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Figure 3: Predicted Key Fragmentation Pathways for **2,2,7-Trimethylchroman-4-amine**.

Predicted Mass Spectrum and Fragmentation

The molecular formula for **2,2,7-Trimethylchroman-4-amine** is $C_{13}H_{19}NO$. The nominal molecular weight is 205 g/mol .

Table 3: Predicted Key Fragments in the EI Mass Spectrum

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m/z	Proposed Fragment	Fragmentation Pathway
205	$[C_{13}H_{19}NO]^{+\bullet}$	Molecular Ion ($M^{+\bullet}$)
190	$[M - CH_3]^+$	Loss of a methyl radical from one of the gem-dimethyl groups at C2. This is a common fragmentation for molecules containing a tertiary carbon.
162	$[M - C_3H_7]^+$	Loss of an isopropyl radical, likely initiated by cleavage of the C2-C3 bond followed by rearrangement.
148	$[C_9H_{10}NO]^+$	Resulting from a Retro-Diels-Alder (RDA) fragmentation of the heterocyclic ring, a characteristic fragmentation for chroman derivatives.[9]
132	$[C_9H_8O]^+$	Further fragmentation of the m/z 148 ion via loss of the amine group.

The fragmentation of chroman derivatives is well-documented, often involving the characteristic RDA reaction.[9][10] The presence of the amine group and multiple methyl substituents provides several potential fragmentation routes, leading to a rich and informative mass spectrum.

Predicted Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.[11]

Methodology for IR Prediction

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Predicted IR spectra are typically calculated using DFT methods. The process involves a frequency calculation on the optimized molecular geometry. The resulting vibrational frequencies are often systematically overestimated and are corrected using a scaling factor.[12]

Predicted IR Absorption Bands

The IR spectrum of **2,2,7-Trimethylchroman-4-amine** will be dominated by absorptions corresponding to its amine, aromatic, and aliphatic components.

Table 4: Predicted Characteristic IR Absorption Bands

Wavenumber (cm^{-1})	Vibration Type	Functional Group	Intensity
3300 - 3500	N-H stretch (symmetric & asymmetric)	Primary Amine	Medium (two bands)
2850 - 3000	C-H stretch (aliphatic)	Alkyl groups	Strong
1600 - 1620	C=C stretch	Aromatic Ring	Medium
1580 - 1650	N-H bend (scissoring)	Primary Amine	Medium-Strong
1450 - 1500	C=C stretch	Aromatic Ring	Medium
1200 - 1300	C-O stretch	Aryl-alkyl ether	Strong
1000 - 1150	C-N stretch	Amine	Medium
800 - 900	C-H bend (out-of-plane)	Substituted Aromatic Ring	Strong

The presence of two distinct bands in the 3300-3500 cm^{-1} region is a hallmark of a primary amine.[13] The strong C-O stretching band is characteristic of the ether linkage within the chroman ring system.

Conclusion

This in-depth technical guide provides a comprehensive predicted spectroscopic profile of **2,2,7-Trimethylchroman-4-amine** based on established computational methodologies. The

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predicted ^{1}H NMR, ^{13}C NMR, MS, and IR data, along with their detailed interpretations, offer a valuable resource for researchers working on the synthesis, characterization, and application of this molecule and its derivatives. The protocols and rationale outlined herein serve as a practical framework for applying predictive spectroscopy in modern chemical research, enhancing the efficiency and accuracy of structural elucidation.

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